

Technical Guide: Physical State and Solubility of Decanoic Acid-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decanoic acid-d5

Cat. No.: B12410158

[Get Quote](#)

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical state and solubility of **Decanoic acid-d5**. **Decanoic acid-d5** is the deuterium-labeled version of decanoic acid, a ten-carbon saturated fatty acid. While specific experimental data for the deuterated form is limited in publicly available literature, the physical and chemical properties are expected to be nearly identical to its non-deuterated counterpart, decanoic acid (also known as capric acid). This document compiles the available data for decanoic acid as a close proxy for **Decanoic acid-d5** and outlines standard experimental protocols for determining these properties. Deuterated fatty acids like **Decanoic acid-d5** are valuable tools in metabolic research, serving as tracers and internal standards for quantitative analysis by nuclear magnetic resonance (NMR) and mass spectrometry (GC-MS or LC-MS).^[1]

Core Physical and Chemical Properties

Decanoic acid is a white crystalline solid at room temperature with a characteristically rancid odor.^{[2][3]} It may also appear as a colorless to light yellowish oily liquid at temperatures slightly above its melting point.^[4] The deuteration in **Decanoic acid-d5** is not expected to significantly alter these macroscopic properties.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of decanoic acid, which serve as a reliable reference for **Decanoic acid-d5**.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ D ₅ O ₂	N/A
Molecular Weight	~177.30 g/mol	Calculated
Physical State	White crystalline solid	[2][4]
Melting Point	27 - 32 °C (81 - 90 °F)	[5][6]
Boiling Point	268 - 270 °C (514 - 518 °F) at 760 mmHg	[2][5][6][7]
Density	~0.893 g/mL at 25 °C	[2]
Water Solubility	Poorly soluble/Insoluble (0.15 g/L at 20 °C)	[4][6]
Solubility in Organic Solvents	Soluble in most organic solvents including alcohols, ether, chloroform, benzene, and acetone. Also soluble in dilute nitric acid.	[2][4]

Solubility Profile

Decanoic acid's solubility is dictated by its ten-carbon aliphatic chain, which imparts a significant nonpolar character.

- **Aqueous Solubility:** It is poorly soluble in water.[4] The long hydrocarbon tail limits favorable interactions with polar water molecules.
- **Organic Solvent Solubility:** It exhibits high solubility in a wide range of organic solvents.[2][4] This includes alcohols, oils, and non-polar solvents like hexane.[4] It is also soluble in dilute nitric acid.[3]

Experimental Protocols

The following are detailed methodologies for determining the physical state and solubility of fatty acids like **Decanoic acid-d5**.

Determination of Physical State and Melting Point

The physical state is determined by visual inspection at standard ambient temperature and pressure. The melting point is a key indicator of purity and can be determined using a melting point apparatus.

Protocol:

- **Sample Preparation:** A small amount of the crystalline **Decanoic acid-d5** is placed into a capillary tube, which is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated slowly and steadily.
- **Observation:** The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded. A pure substance will have a sharp melting point range of 1-2°C.

Determination of Boiling Point

The boiling point can be determined by simple distillation, which is suitable for purifying organic liquids and identifying them based on their boiling points.

Protocol:

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a collection flask.
- **Sample Introduction:** A sample of **Decanoic acid-d5** is placed in the round-bottom flask.
- **Heating:** The flask is heated, and the temperature of the vapor is monitored with a thermometer.

- **Boiling Point Determination:** The temperature will rise and then stabilize at the boiling point of the substance as the vapor condenses and is collected.

Determination of Solubility

This protocol outlines a qualitative method for assessing the solubility of **Decanoic acid-d5** in various solvents.

Protocol:

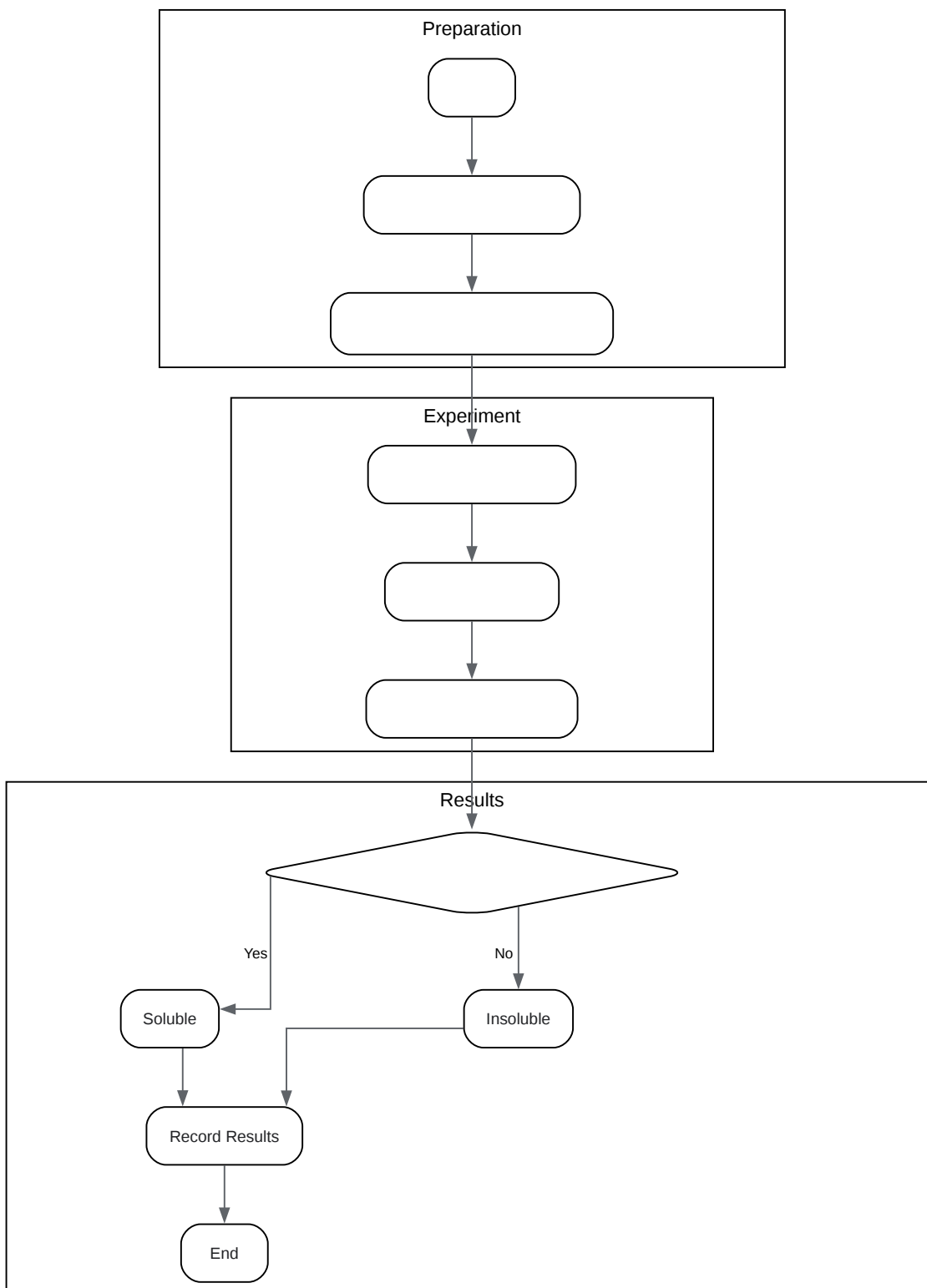
- **Sample Preparation:** A small, measured amount of **Decanoic acid-d5** (e.g., 10 mg) is added to a series of test tubes.
- **Solvent Addition:** A measured volume of a specific solvent (e.g., 1 mL of water, ethanol, chloroform) is added to each test tube.
- **Mixing:** The test tubes are agitated vigorously for a set period (e.g., 2 minutes).
- **Observation:** The solutions are allowed to stand, and the degree of dissolution is observed. A homogenous solution indicates solubility, while the presence of two distinct layers or solid particles indicates insolubility.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **Decanoic acid-d5**.

Workflow for Solubility Determination of Decanoic acid-d5

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Decanoic Acid | C₁₀H₂₀O₂ | CID 2969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DECANOIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. accustandard.com [accustandard.com]
- 6. 334-48-5 CAS MSDS (Decanoic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. decanoic acid, 334-48-5 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Technical Guide: Physical State and Solubility of Decanoic Acid-d₅]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410158#physical-state-and-solubility-of-decanoic-acid-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com